KTX-582 intermediate-2 chemical properties and structure

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Compound of Interest

Compound Name:	*KTX-582 intermediate-2*
Cat. No.:	*B15582827*

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Technical Guide: KTX-582 Intermediate-2

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical properties, structure, and synthetic context of **KTX-582 intermediate-2**, a key precursor in the synthesis of the IRAK4 (Interleukin-1 Receptor-Associated Kinase 4) degrader, KTX-582. The parent compound, KTX-582, is part of a class of heterobifunctional molecules known as IRAKIMiDs, which are designed to induce the degradation of both IRAK4 and Ikaros/Aiolos (IMiD substrates). These compounds are of significant interest for their potential therapeutic applications in oncology, particularly in MYD88-mutant lymphomas.[1][2][3]

Chemical Properties and Structure

KTX-582 intermediate-2 is a complex organic molecule whose properties are summarized below.

Physicochemical Properties

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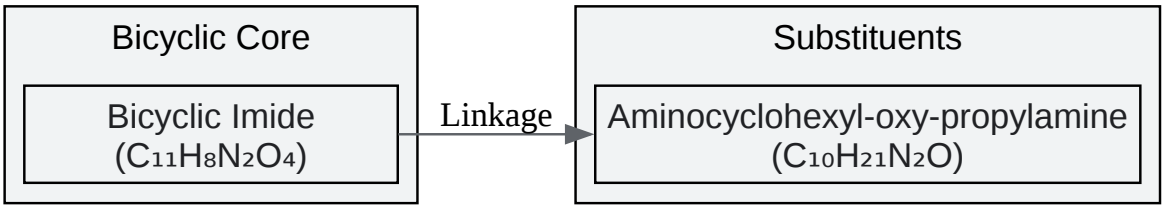
Property	Value	Source
Molecular Formula	$C_{21}H_{27}BrN_4O_5$	
Molar Mass	495.37 g/mol	
CAS Number	2434850-07-2	
SMILES	O=C(N1C2C(NC(CC2)=O)=O)C3=CC=CC(N[C@H]4C--INVALID-LINK--OCCCNC)=C3C1=O.Br	

Chemical Structure

The chemical structure of **KTX-582 intermediate-2**, as defined by its SMILES string, is a complex bicyclic compound. A simplified representation of its core components is provided below.

Simplified Structure of KTX-582 Intermediate-2



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Caption: Simplified structural representation of **KTX-582 intermediate-2**.

Experimental Protocols

While the specific, detailed experimental protocol for the synthesis of **KTX-582 intermediate-2** from its patent literature (WO2022147465 A1) is not publicly available in the searched documents, a generalized synthetic approach can be inferred based on its structure as a complex amine. The synthesis would likely involve a multi-step process culminating in the coupling of the bicyclic core with the aminocyclohexyl-oxy-propylamine side chain.

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Generalized Synthesis Steps:

- Synthesis of the Bicyclic Imide Core: This would likely involve a series of cyclization and functionalization reactions starting from simpler aromatic precursors.
- Synthesis of the Aminocyclohexyl-oxy-propylamine Side Chain: This would involve the synthesis of the functionalized cyclohexane ring followed by the attachment of the oxy-propylamine linker.
- Coupling Reaction: The final step would be a nucleophilic substitution or a reductive amination reaction to couple the bicyclic core with the side chain.
- Purification: The final intermediate would be purified using standard techniques such as column chromatography and recrystallization to achieve the desired purity.

Signaling Pathway of the Parent Compound (KTX-582)

KTX-582 intermediate-2 is a precursor to KTX-582, an IRAKIMiD. These degraders function by inducing the formation of a ternary complex between the target protein (IRAK4), an E3 ubiquitin ligase (like Cereblon), and the degrader molecule itself. This proximity leads to the ubiquitination of IRAK4, marking it for degradation by the proteasome. This dual degradation of IRAK4 and IMiD substrates can lead to synergistic anti-tumor activity in MYD88-mutant lymphomas.[1][2][3]

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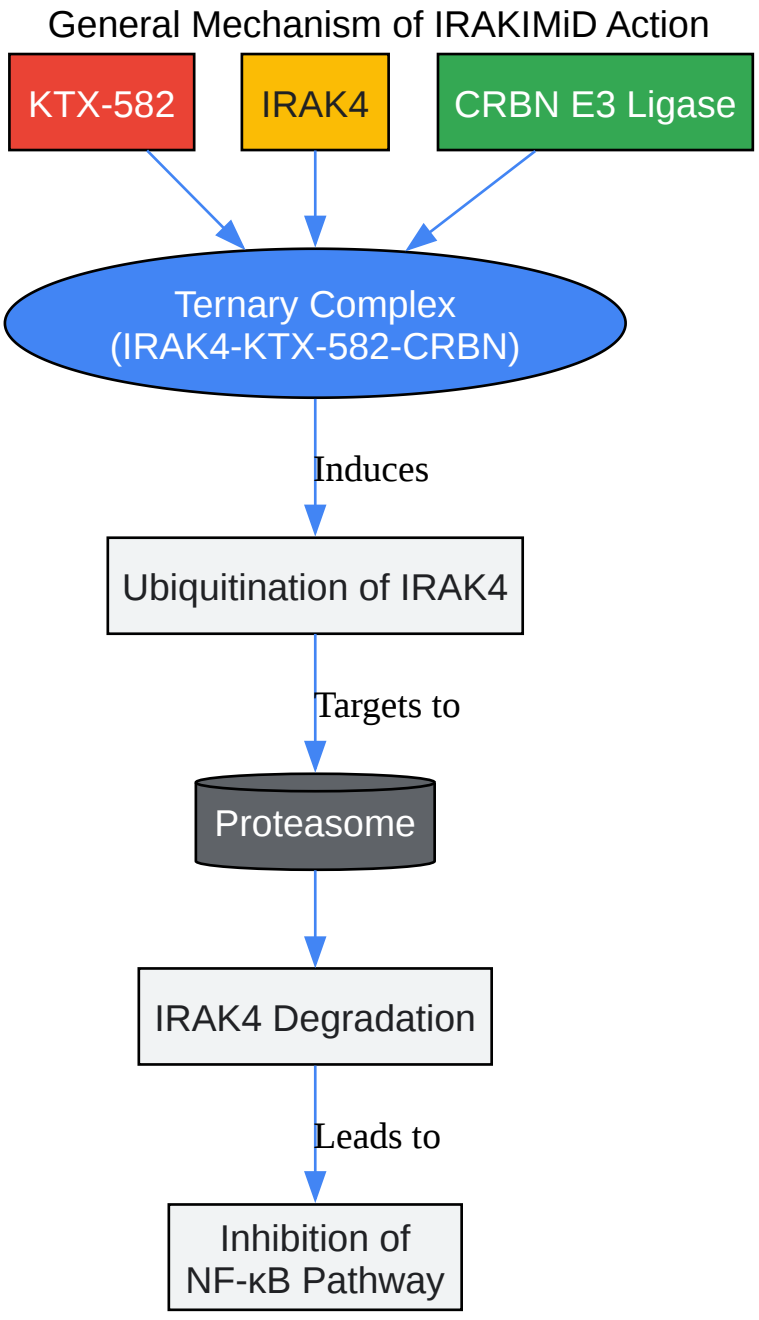

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Caption: General signaling pathway for IRAKIMiD-mediated protein degradation.

Synthetic Workflow

The synthesis of the final active pharmaceutical ingredient, KTX-582, from **KTX-582 intermediate-2** would involve at least one additional chemical transformation. This is a

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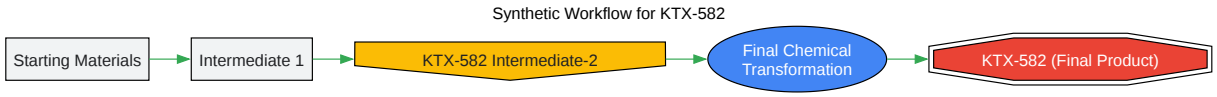
common strategy in medicinal chemistry to introduce a final functional group or to deprotect a reactive site.



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Caption: Logical workflow showing the synthesis of KTX-582.

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- 2. WO2022174268A1 - Irak4 degraders and uses thereof - Google Patents [patents.google.com]
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